

1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine safety, handling, and MSDS

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Compound of Interest

Compound Name: 1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine

Cat. No.: B1333765

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An In-depth Technical Guide to **1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine**: Safety, Handling, and Experimental Considerations

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. A specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine** was not available at the time of writing. The information presented herein is synthesized from safety data for structurally related compounds, including nitrophenols, piperazines, and their derivatives, along with general principles of laboratory safety. Always consult with your institution's safety office and refer to the supplier-provided SDS for any chemical you handle.

Chemical and Physical Properties

1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine is a research chemical with the following identifiers:



Property	Value
CAS Number	221198-29-4[1][2][3]
Molecular Formula	C11H14FN3O2[1]
Molecular Weight	239.25 g/mol [1]
Purity	Typically ≥97%[1]
Appearance	Not specified, likely a solid
Storage	Room temperature, keep away from light in a cool, dry place[1][3]

Hazard Identification and Classification

While a specific GHS classification for this exact compound is not readily available, based on its structural motifs (fluoronitrophenyl group and a piperazine ring), a conservative approach to hazard assessment is warranted. The following table summarizes potential hazards based on related compounds.

Hazard Class	Potential Classification	Basis for Classification
Acute Toxicity	May be harmful if swallowed, inhaled, or in contact with skin.	Nitrophenol compounds can be toxic.[4]
Skin Corrosion/Irritation	Causes skin irritation.[5]	Piperazine and its derivatives can be skin irritants.[6]
Serious Eye Damage/Irritation	Causes serious eye irritation. [5]	Common for many chemical compounds, especially fine powders.
Respiratory/Skin Sensitization	May cause an allergic skin reaction or asthma-like symptoms if inhaled.	Piperazine is a known sensitizer.[6][7]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.[5]	Inhalation of dust can irritate the respiratory tract.
Specific Target Organ Toxicity (Repeated Exposure)	May cause damage to organs through prolonged or repeated exposure.[4]	A known hazard for some nitrophenol compounds.[4]

GHS Pictograms (Anticipated):

Pictogram	Hazard
 alt text	Irritant, Skin Sensitizer, Acute Toxicity (harmful)
 alt text	Carcinogen, Mutagen, Reproductive Toxicity, Respiratory Sensitizer, Target Organ Toxicity

Safety and Handling

Given the potential hazards, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

PPE Type	Specification
Eye Protection	Chemical safety goggles or a face shield.[8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile), tested according to EN 374.[8]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities, consider additional protective clothing.[6]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If dust formation is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary.[9][10]

General Handling and Hygiene

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[9][11]
- Work in a well-ventilated area, such as a chemical fume hood.[9]
- Do not eat, drink, or smoke in the laboratory.[9]
- Wash hands thoroughly with soap and water after handling.[9][11]
- Keep containers securely sealed when not in use.[9][11]
- Contaminated work clothing should be laundered separately before reuse.[9][11]

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [12]
Skin Contact	Immediately wash off with soap and plenty of water. Remove all contaminated clothing. Consult a physician.[12]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[12]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[12]

Accidental Release and Fire-Fighting Measures

Accidental Release

- Minor Spills: Remove all ignition sources. Clean up spills immediately, avoiding dust generation. Use personal protective equipment. Place spilled material in a suitable, labeled container for disposal.[9][11]
- Major Spills: Evacuate personnel and move upwind. Alert emergency responders. Wear full-body protective clothing and a self-contained breathing apparatus. Prevent spillage from entering drains or water courses.[9][11]

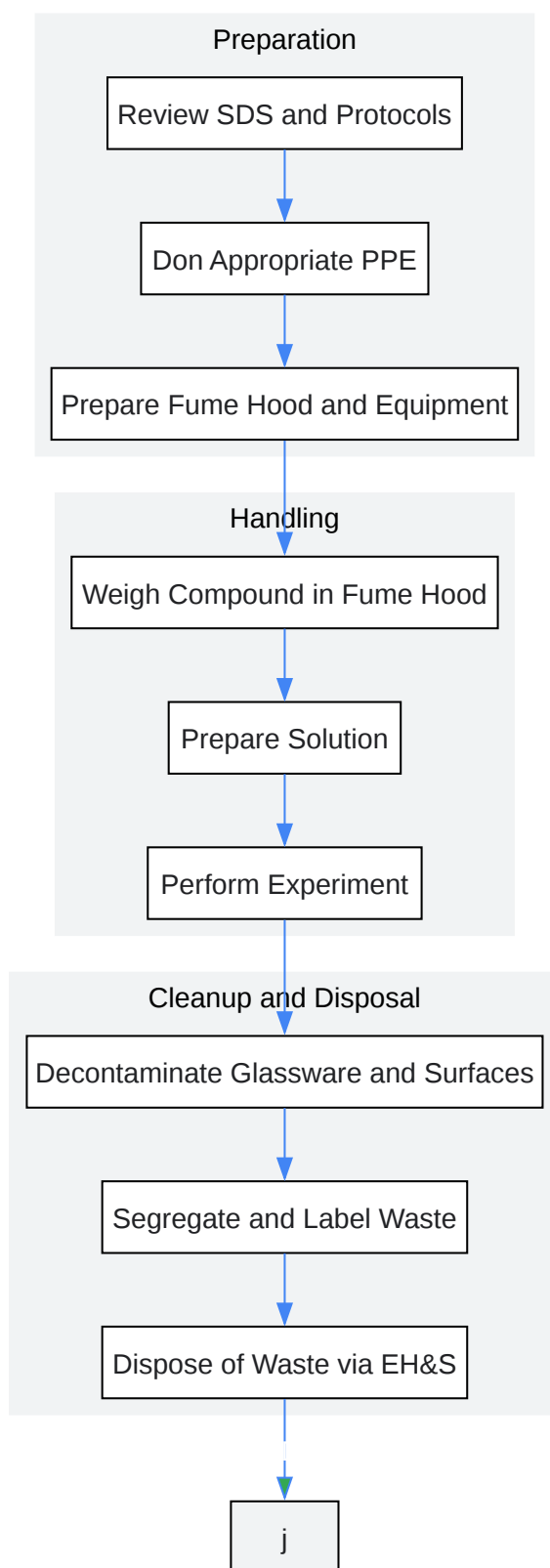
Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[12]
- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides and nitrogen oxides (NOx).[13]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[12]

Experimental Protocols and Workflows

General Experimental Workflow

The following diagram illustrates a standard workflow for handling a potent research chemical like **1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine**.



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Caption: General laboratory workflow for handling chemical compounds.

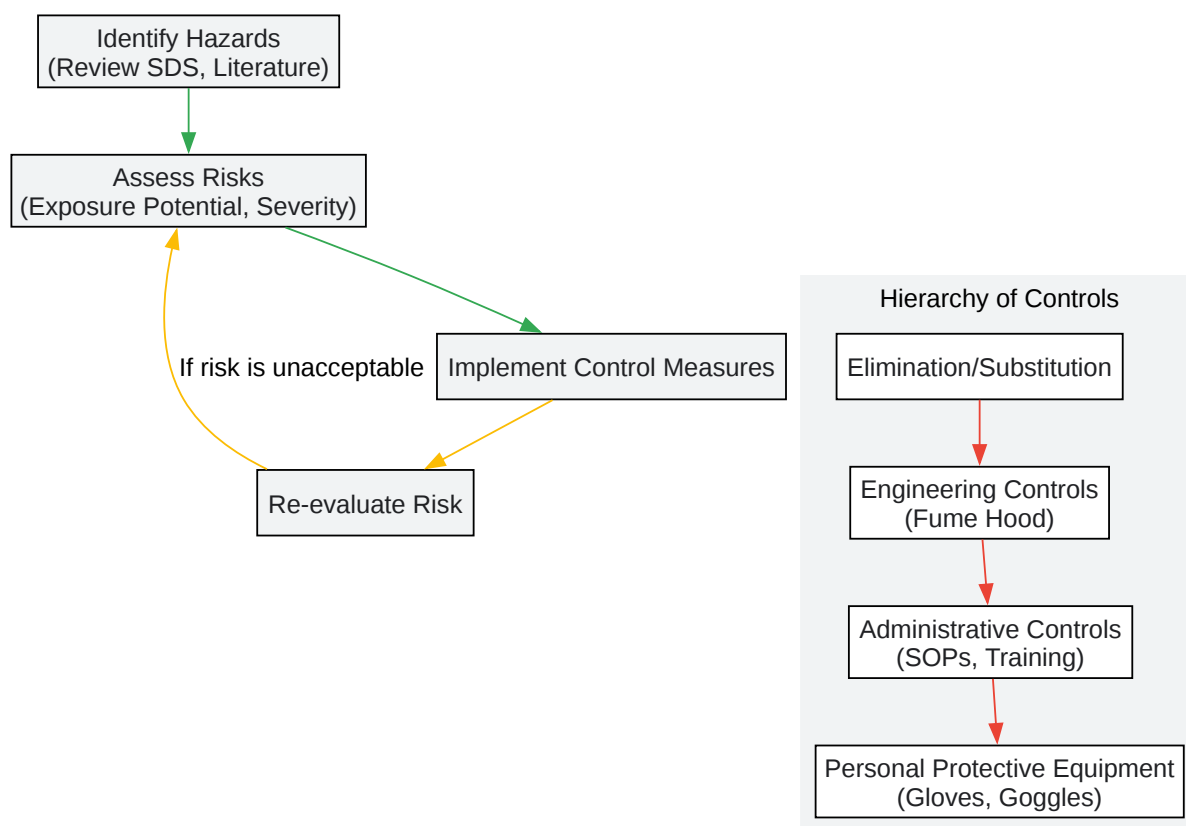
Detailed Methodologies

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- **Preparation:** Before starting, review the Safety Data Sheet (SDS) and ensure all necessary Personal Protective Equipment (PPE) is worn, including a lab coat, safety goggles, and chemical-resistant gloves. All work should be conducted in a certified chemical fume hood.
- **Calculation:** Calculate the required mass of **1-(2-Fluoro-4-nitrophenyl)-4-methylpiperazine** for the desired volume of 10 mM stock solution. (Mass = 0.01 mol/L * 239.25 g/mol * Volume (L)).
- **Weighing:** Tare a clean, dry vial on an analytical balance. Carefully add the calculated mass of the compound to the vial using a spatula. Avoid creating dust.
- **Solubilization:** Add the appropriate volume of anhydrous DMSO to the vial.
- **Mixing:** Cap the vial securely and vortex or sonicate at room temperature until the compound is completely dissolved.
- **Storage:** Store the stock solution at the recommended temperature (typically -20°C or -80°C for long-term storage), protected from light.
- **Cleanup:** Decontaminate the spatula and any other surfaces that may have come into contact with the compound. Dispose of all waste, including pipette tips and empty containers, in the designated solid chemical waste stream.

Logical Relationships in Chemical Safety Assessment

The decision-making process for handling a new or unfamiliar chemical involves a hierarchical approach to risk assessment and control.



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